

Operational Safety & Handling Guide: 4-Bromobenzyl 1-naphthoate

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Compound of Interest

Compound Name: 4-Bromobenzyl 1-naphthoate

Cat. No.: B389743

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Chemical Identity & Physicochemical Profile

Context: This compound is an ester formed between 1-naphthoic acid and 4-bromobenzyl alcohol. In drug development, such lipophilic esters are often designed as prodrugs or crystalline intermediates.

Property	Specification / Prediction
Chemical Name	4-Bromobenzyl 1-naphthoate
Molecular Formula	
Molecular Weight	341.20 g/mol
Physical State	Crystalline Solid (Predicted based on structural analogs)
Solubility	Insoluble in water; Soluble in DCM, DMSO, Ethyl Acetate
Lipophilicity (LogP)	~5.2 (High lipophilicity due to naphthalene + benzyl rings)
Key Functional Groups	Naphthalene ring, Ester linkage, Aryl Bromide

Hazard Identification (Predictive GHS)

Senior Scientist Insight: As a specific toxicological dataset for this exact ester is likely unavailable in public registries, we apply the "Fragment-Based Toxicity" principle. The toxicity is driven by the intact molecule's irritancy and its in-vivo hydrolysis products.

Primary Hazards (GHS Classification - Derived)

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Damage/Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)
- STOT - Single Exposure (Category 3): May cause respiratory irritation (dust inhalation).

Mechanistic Toxicology (The "Why")

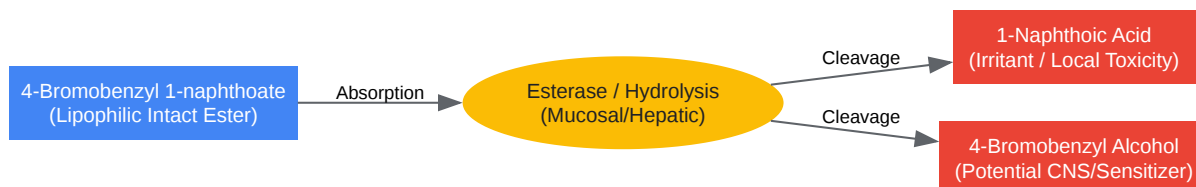
The safety profile is governed by the metabolic fate of the ester. Upon contact with mucosal surfaces or ingestion, esterases cleave the molecule.

- Metabolite A (1-Naphthoic Acid): A known irritant to eyes and skin.

- Metabolite B (4-Bromobenzyl Alcohol): Can oxidize to 4-bromobenzaldehyde; potential for sensitization and CNS depression at high doses.

Visualizing the Metabolic Risk Pathway

The following diagram illustrates the degradation pathway that dictates the safety protocols.



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Figure 1: Metabolic hydrolysis pathway demonstrating the generation of active irritants from the parent ester.

Operational Handling Protocols

Core Directive: Treat as a potent bioactive solid. The high lipophilicity (LogP ~5.2) means it will readily cross the dermal barrier if dissolved in organic solvents.

A. Engineering Controls

- Powder Handling: All weighing of the solid must occur inside a Class II Biosafety Cabinet or a chemical fume hood with a face velocity >100 fpm.
- Static Control: Use anti-static weighing boats. Halogenated aromatics can carry static charges, leading to powder dispersal.

B. Personal Protective Equipment (PPE) Matrix

- Gloves: Double-gloving is required when handling solutions.
 - Inner: Nitrile (4 mil).
 - Outer: Nitrile (4-8 mil) or Laminate (Silver Shield) if using DCM as a solvent.

- Reasoning: DCM (a common solvent for this compound) permeates standard nitrile in <5 minutes, carrying the toxic solute through the skin.
- Respiratory: N95 (minimum) for solid handling outside a hood; P100/OV cartridge if heating or aerosolizing.

C. Synthesis & Purification Workflow

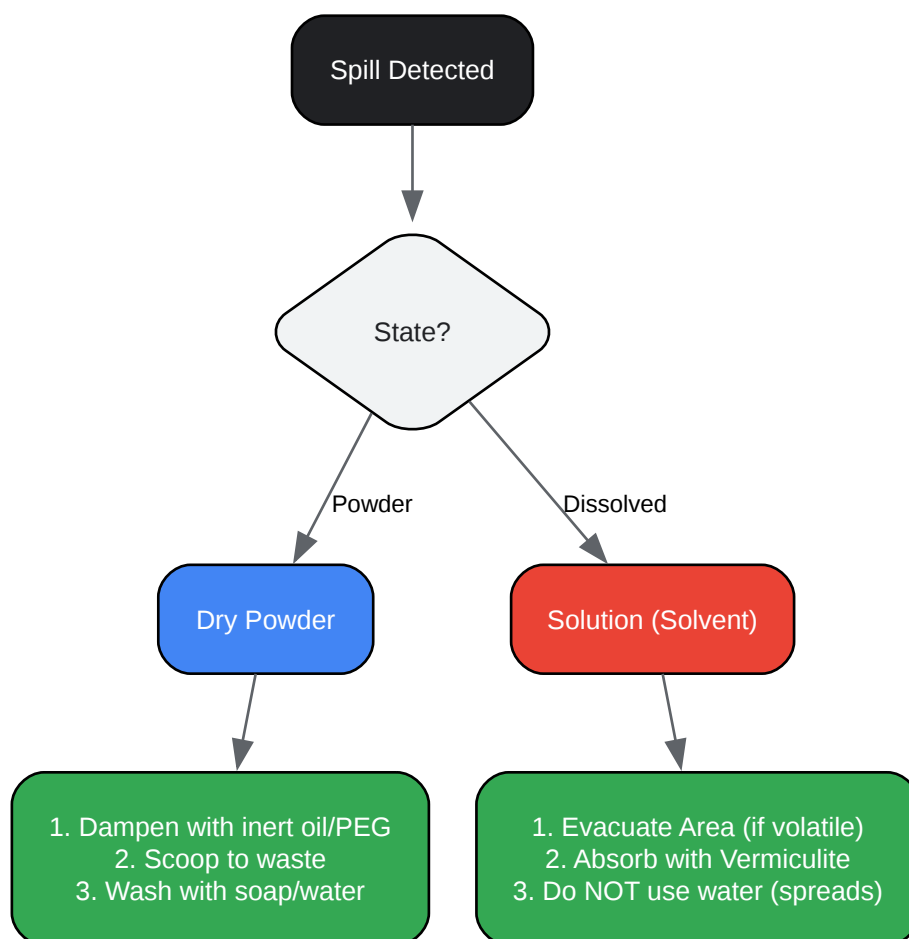
If synthesizing this compound (e.g., via 1-naphthoic acid + 4-bromobenzyl bromide + base), be aware that the reagents are significantly more hazardous than the product.

- Reaction: 4-Bromobenzyl bromide is a lachrymator (tear gas agent). Ensure all glassware is quenched with dilute ammonia/methanol before removal from the hood.
- Isolation: The product (ester) will likely precipitate. Filtration residues should be treated as hazardous waste.

Emergency Response System

Trustworthiness: This protocol is designed to be self-validating. If a step fails (e.g., spill isn't contained), the decision tree forces an escalation.

Spill Management Decision Tree



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Figure 2: Emergency response logic distinguishing between solid powder spills and high-risk solution spills.

First Aid Measures

- Eye Contact: Flush immediately for 15 minutes.[3] Note: Since the compound is lipophilic, water alone may not remove it efficiently. Use an isotonic saline wash if available, then seek medical attention.
- Skin Contact: Wash with soap and water immediately.[3] Do NOT use alcohol or acetone; these solvents will increase skin absorption of the halogenated ester.
- Ingestion: Do not induce vomiting. The ester hydrolysis may release 1-naphthoic acid, risking esophageal burns if regurgitated.

Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated). Esters can hydrolyze over time if exposed to ambient moisture and heat.
- Light Sensitivity: Protect from light. Aryl bromides (C-Br bond) can undergo photolytic cleavage, releasing free radicals and degrading the sample.
- Incompatibility: Strong oxidizers, strong bases (causes rapid hydrolysis).

References

- PubChem.1-Naphthoic acid (Parent Acid) Safety Profile. National Library of Medicine. Available at: [\[Link\]](#)
- PubChem.4-Bromobenzyl bromide (Reagent/Analog) Hazard Data. National Library of Medicine. Available at: [\[Link\]](#)
- ECHA (European Chemicals Agency).Guidance on the Application of the CLP Criteria - Esters and Halogenated Hydrocarbons. Available at: [\[Link\]](#)

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Sources

- 1. Methyl 4-bromo-1-naphthoate | C₁₂H₉BrO₂ | CID 22711886 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Naphthoic acid | C₁₁H₈O₂ | CID 7123 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. assets.thermofisher.com [assets.thermofisher.com]
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